Technical Guide: Physical Properties and Applications of Bromomethane-13C

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Compound of Interest	
Compound Name:	*Bromomethane-13C*
CAS No.:	*51624-21-6*
Cat. No.:	*B036051*

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Executive Summary

Bromomethane-13C (

), also known as Methyl-13C bromide, is a stable isotope-labeled alkylating agent critical to structural biology and drug discovery. Unlike its natural abundance counterpart, this isotopologue carries a Carbon-13 nucleus (

), rendering it NMR-active. This guide details its physical properties, distinct spectroscopic signatures, and the rigorous cold-chain protocols required for its handling.

Core Utility: It serves as the primary "methyl donor" for introducing

-methyl groups into heteroatoms (O, N, S) during the synthesis of isotopically labeled Active Pharmaceutical Ingredients (APIs) and metabolic tracers.

Physicochemical Profile

Bromomethane-13C exists as a gas at room temperature and a volatile liquid at 0°C. Its physical behavior mirrors natural bromomethane, with minor deviations in density and

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molecular weight due to the isotopic mass increase (+1 neutron).

Table 1: Comparative Physical Properties

Property	Bromomethane-13C ( )	Natural Bromomethane ( )	Note
CAS Number	51624-21-6	74-83-9	Distinct identifier for regulatory tracking.
Molecular Weight	95.94 g/mol	94.94 g/mol	+1.0 mass unit shift (M+1).
Boiling Point	3.6 – 4.0 °C	3.56 °C	Isotope effect on BP is negligible.
Melting Point	-93.7 °C	-93.66 °C	Forms a crystalline solid at cryogenic temps.
Density (Liquid)	~1.75 g/mL (at 0°C)	1.730 g/mL (at 0°C)	Slightly denser due to C mass.
Vapor Pressure	~1420 mmHg (20°C)	1420 mmHg (20°C)	Extremely volatile; requires pressure vessels.
Appearance	Colorless Gas	Colorless Gas	Odorless at low conc.; chloroform-like at high.

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> *Critical Handling Note: Due to its boiling point of ~4°C,* ***Bromomethane-13C*** *must be stored in stainless steel cylinders or sealed ampoules at < 0°C (ideally -20°C or lower) to maintain the liquid phase and minimize pressure buildup.*

Spectroscopic Signature (NMR)

The primary value of **Bromomethane-13C** lies in its nuclear magnetic resonance (NMR) properties.[1] The

enrichment (>99%) creates a coupled spin system that is distinct from natural abundance methyl groups.

Carbon-13 NMR (-NMR)

- Chemical Shift (

  ):10.0 – 12.0 ppm (relative to TMS in CDCl

).
- Signal Structure:
  - Proton-Decoupled: Sharp Singlet (

).
  - Proton-Coupled: Quartet (

) due to coupling with three attached protons (

).

Proton NMR (-NMR)

- Chemical Shift (

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):2.68 ppm.

- Multiplicity:Doublet (

).

  - Unlike natural methyl bromide (which appears as a singlet), the protons in

    are split by the active

    nucleus.

- Coupling Constant (

  ):150 – 152 Hz.

  - This large coupling constant is the definitive "fingerprint" for verifying isotopic enrichment.

Figure 1: NMR Coupling Logic

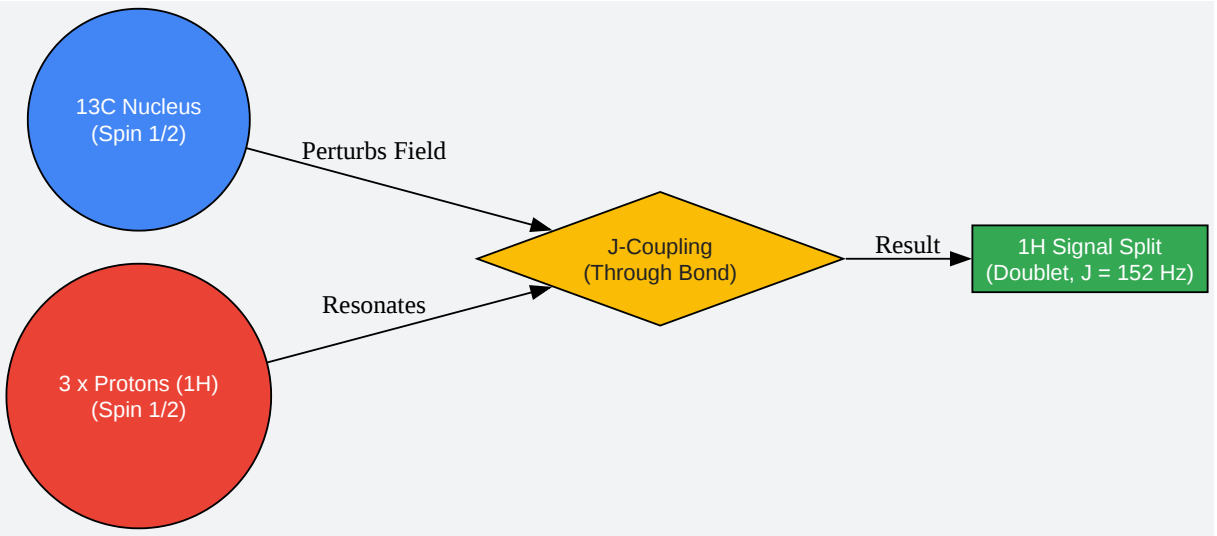


Figure 1: Spin-Spin Coupling Mechanism in Bromomethane-13C

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Synthesis and Production Workflow

The industrial production of **Bromomethane-13C** typically follows an acid-catalyzed nucleophilic substitution pathway using Methanol-13C as the starting material. This process is preferred over direct halogenation of Methane-13C due to higher yield and specificity.

Reaction Mechanism

Figure 2: Synthesis & Isolation Workflow

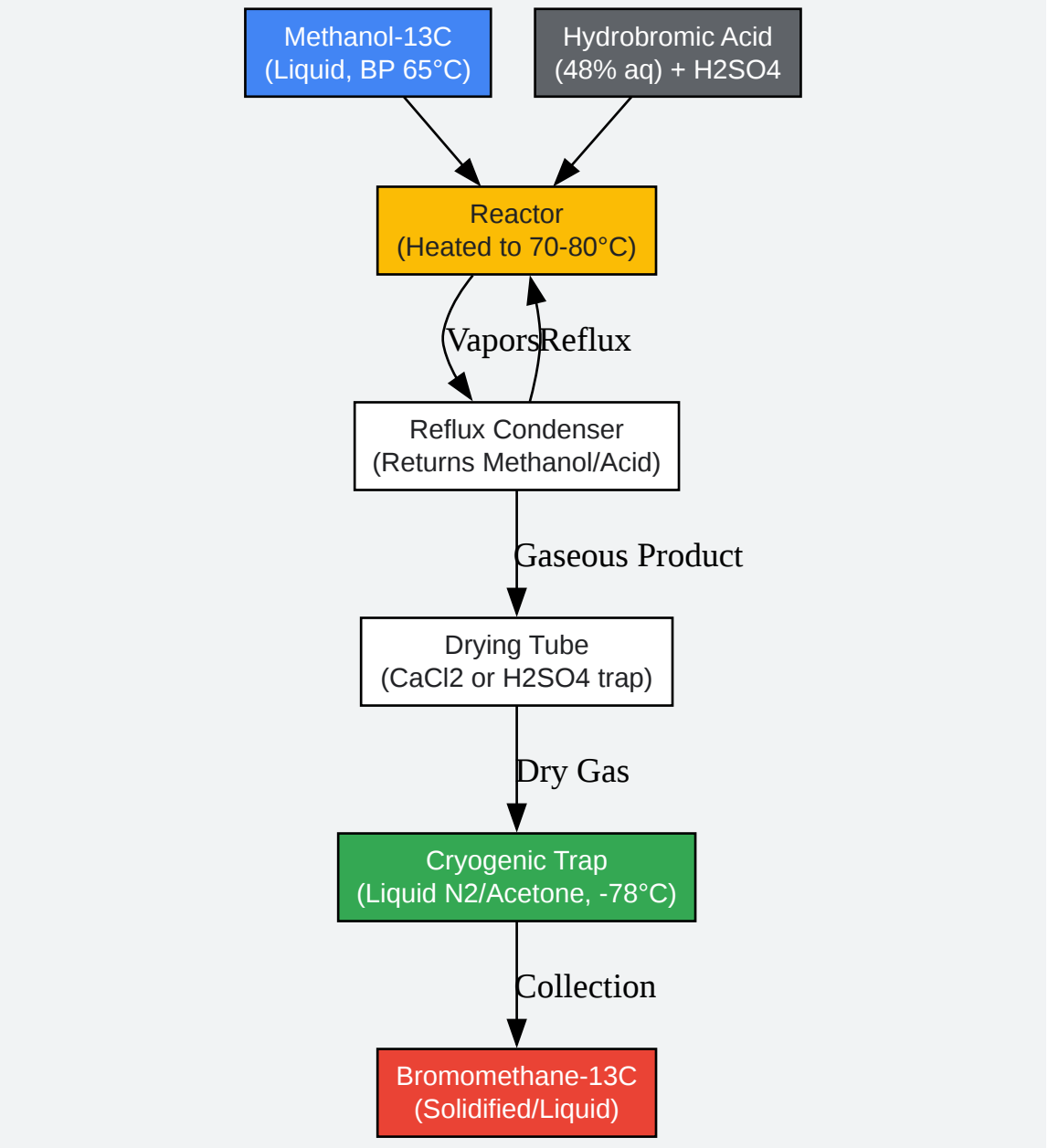


Figure 2: Acid-Catalyzed Synthesis and Cryogenic Isolation of 13C-MeBr

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Handling Protocol: The "Vacuum Line" Technique

Because **Bromomethane-13C** boils at ~4°C, standard syringe techniques are dangerous and inaccurate. The Vacuum Line Transfer method is the authoritative standard for quantitative transfer.

Step-by-Step Protocol

- System Setup: Connect the storage ampoule of

  and the reaction flask to a dual-manifold vacuum line.
- Degassing: Ensure the reaction solvent in the destination flask is degassed (freeze-pump-thaw) to prevent pressure anomalies.
- Cooling (Destination): Immerse the destination flask in a liquid nitrogen (

) bath (-196°C).
- Transfer:
  - Open the stopcock to the

    source.
  - The static vacuum will draw the volatile bromide into the destination flask, where it will instantly freeze (desublimate).
- Quantification:
  - Method A (Volumetric): Use a calibrated gas bulb and manometer (

) before condensing.
  - Method B (Gravimetric): Weigh the ampoule before and after transfer (requires warming the ampoule to room temp, which is risky; volumetric is preferred).

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- Reaction: Once transferred, close the system, warm the reaction flask to the desired temperature, and allow the gas to dissolve into the solvent for reaction.

Applications in Drug Discovery

Metabolic Stability Studies

Replacing a

-methyl group with

does not significantly alter the pharmacokinetics (PK) or binding affinity of a drug (unlike Deuterium labeling). However, it allows researchers to track the metabolic fate of the methyl group using Mass Spectrometry (MS) and NMR.

- Mechanism:[2] The "M+1" mass shift allows differentiation between endogenous methyl sources and the drug-derived methyl group in biological matrices.

Structural Elucidation

In complex natural products or macrocycles, the specific location of a methyl group is often ambiguous.

- Technique: HMBC (Heteronuclear Multiple Bond Correlation) NMR experiments using

  as a reactant provide strong correlations to neighboring protons/carbons, unambiguously solving the structure.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for **Bromomethane-13C** (CAS 51624-21-6). [Link]

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